

# beta-Damascone chemical structure and properties

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## Compound of Interest

Compound Name: *beta-Damascone*

Cat. No.: *B3424486*

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An In-depth Technical Guide to **beta-Damascone**

## Introduction

**Beta-Damascone**, a member of the rose ketone family, is a C13-norisoprenoid aroma compound prized for its complex and potent fragrance.[1][2] It is a significant contributor to the aroma of various natural products, most notably roses, and is a crucial ingredient in the flavor and fragrance industries.[3][4][5] Despite its often low concentrations in nature, its impact on the overall scent profile is substantial.[5][6] This document provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **beta-Damascone** for researchers and professionals in chemistry and drug development.

## Chemical Structure and Identifiers

**Beta-Damascone** is characterized by a trimethylcyclohexenyl ring attached to a butenone side chain. It exists as stereoisomers, primarily the (E)- or trans-isomer, which is most common.[7][8]

Table 1: Chemical Identifiers for **beta-Damascone**

Identifier	Value	Reference
IUPAC Name	(E)-1-(2,6,6-trimethyl-1-cyclohexen-1-yl)but-2-en-1-one	[7]
CAS Number	23726-91-2	[7][8]
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O	[7][8]
Molecular Weight	192.30 g/mol	[7][8]
SMILES	<chem>C/C=C/C(=O)C1=C(CCCC1(C)C)C</chem>	[7]
InChIKey	BGTBFNDXYDYBEY-FNORWQNLSA-N	[7][8]

## Physicochemical Properties

**Beta-Damascone** is a colorless to pale yellow liquid with well-defined physical properties that are critical for its application and handling.[7]

Table 2: Physicochemical Properties of **beta-Damascone**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	200 °C at 760 mmHg	[7]
Melting Point	9 °C	
Density	0.934 - 0.942 g/mL at 20 °C	[7][8]
Refractive Index	1.496 - 1.501 at 20 °C	[7]
Flash Point	>100 °C (>212 °F)	
Vapor Pressure	0.007 mmHg at 25 °C (est.)	
Solubility	Miscible in alcohol; Insoluble in water	[7]
Storage Temperature	2-8°C, protected from light	[8]

## Organoleptic Profile

The sensory characteristics of **beta-Damascone** are highly valued, making it a staple in perfumery and flavor creation.

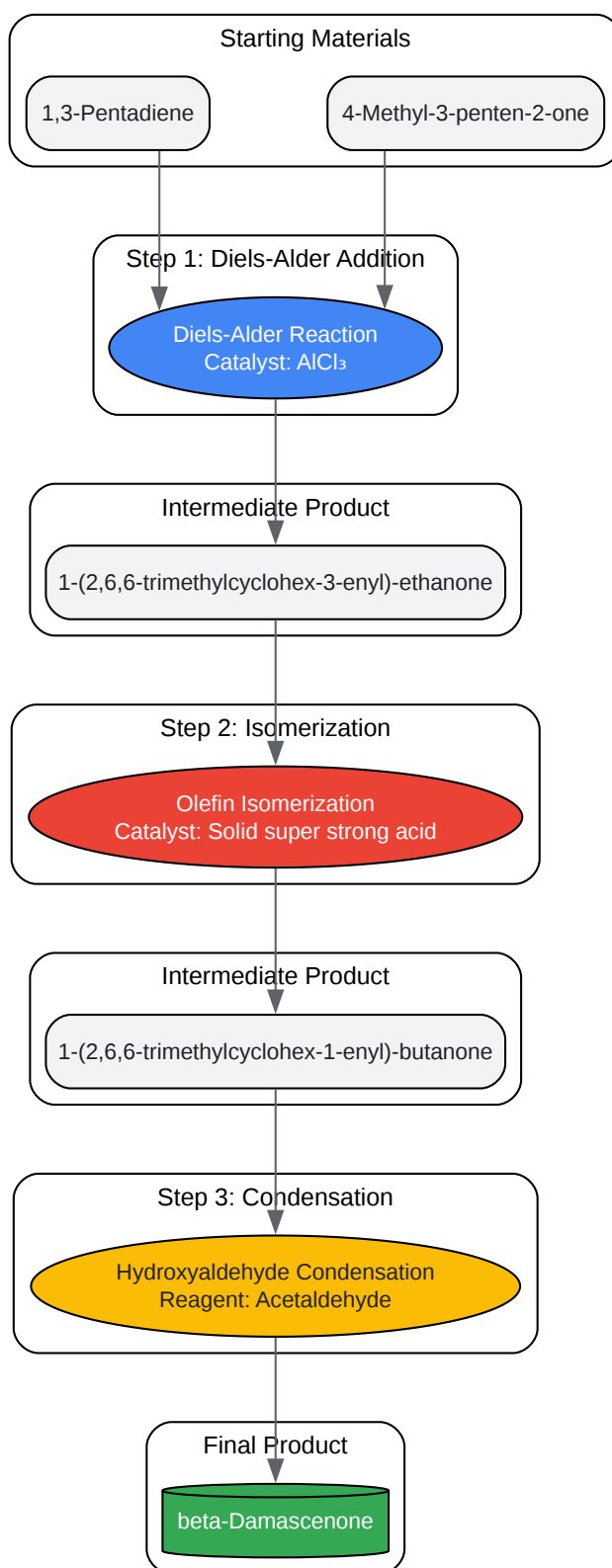
Table 3: Organoleptic Properties of **beta-Damascone**

Property	Description	Reference
Odor	<b>Fruity, floral, rose, with notes of plum, black currant, honey, and tobacco. Described as powerful with green and woody undertones.</b>	
Taste	Described as green, woody, minty, with herbal and floral nuances.	
Applications	Used in fragrances to impart a distinctive character, especially in rose, floral, woody, and fruity perfumes. Also used in food, tobacco, and cosmetic flavors.	

## Experimental Protocols

### Synthesis of beta-Damascone via Diels-Alder Reaction

A common synthetic route involves a Diels-Alder reaction, followed by isomerization and condensation steps.<sup>[3][9]</sup> This multi-step process is a fundamental method for producing damascones.



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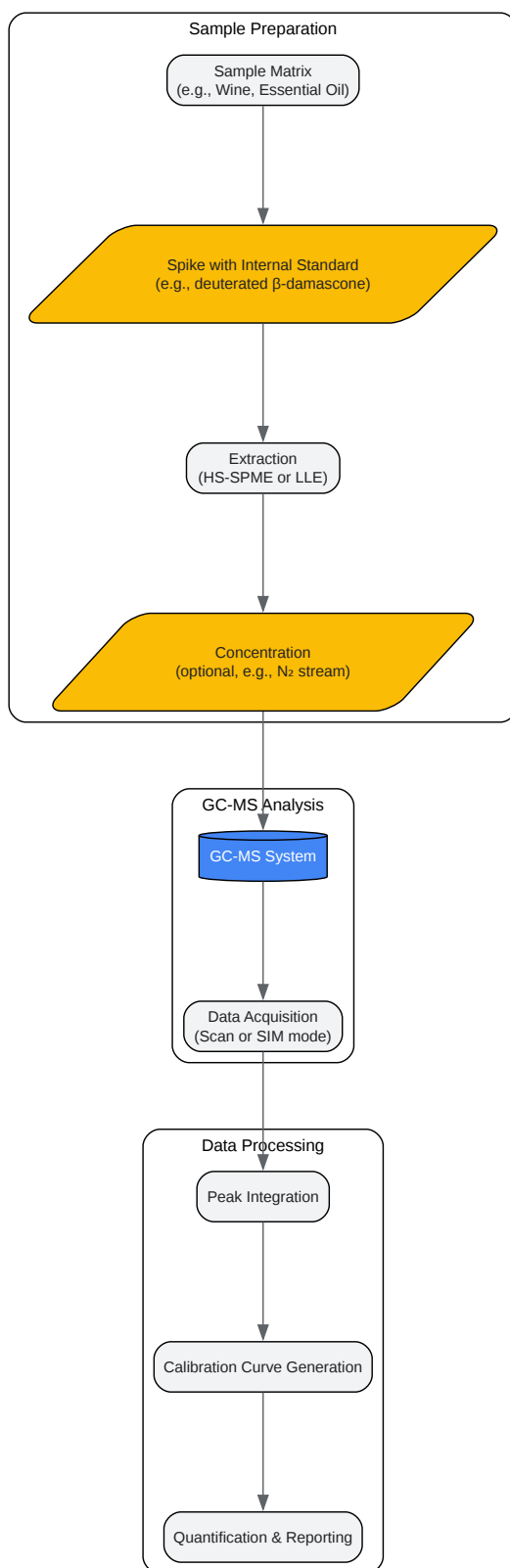
A generalized workflow for the synthesis of beta-Damascenone.

#### Methodology:

- **Diels-Alder Addition:** 1,3-Pentadiene and 4-methyl-3-penten-2-one undergo a Diels-Alder addition reaction, catalyzed by  $\text{AlCl}_3$ , to form 1-(2,6,6-trimethylcyclohex-3-enyl)-ethanone.<sup>[9]</sup> The reaction is typically quenched with ice water.<sup>[9]</sup>
- **Isomerization:** The resulting intermediate is subjected to olefin isomerization using a solid superacid catalyst. This step converts the cyclohexenyl group to a more stable isomer, yielding 1-(2,6,6-trimethylcyclohex-1-enyl)-butanone.<sup>[9]</sup>
- **Condensation:** The final step involves a hydroxyaldehyde condensation reaction with acetaldehyde to produce the target product, beta-damascenone.<sup>[9]</sup> The reaction progress is monitored by Gas Chromatography (GC).<sup>[3][9]</sup>

## Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Accurate quantification of **beta-Damascenone** in complex matrices like wine or essential oils is crucial for quality control and research. GC-MS is the preferred analytical technique.<sup>[10]</sup>



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